

4,6-Dichloro-2-(propylthio)pyrimidin-5-amine

IUPAC name and structure

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Compound of Interest

Compound Name: 4,6-Dichloro-2-(propylthio)pyrimidin-5-amine

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An In-depth Technical Guide to **4,6-Dichloro-2-(propylthio)pyrimidin-5-amine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,6-dichloro-2-(propylthio)pyrimidin-5-amine**, a key intermediate in pharmaceutical synthesis. The document details its chemical identity, physicochemical properties, and established synthesis protocols. Furthermore, it contextualizes its significance in drug development through a depiction of the P2Y12 receptor signaling pathway, where its end-product, Ticagrelor, acts.

Chemical Identity and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 4,6-dichloro-2-(propylsulfanyl)pyrimidin-5-amine^{[1][2]}.

Structure:

The chemical structure is represented by the following SMILES notation:

CCCSc1nc(Cl)c(N)c(Cl)n1^{[2][3][4]}.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4,6-dichloro-2-(propylthio)pyrimidin-5-amine**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ Cl ₂ N ₃ S	[1][2][3][5][6]
Molecular Weight	238.14 g/mol	[1][2][5][7][8]
Appearance	White to off-white crystalline powder; Light pink to dark brown liquid or semi-solid	[9][10][11][12]
Melting Point	118-122°C	[9]
Boiling Point	334.1 ± 37.0 °C (Predicted)	[7][12]
Density	1.44 g/cm ³	[7][11][12]
Water Solubility	100 mg/L at 22°C	[7][11][12]
pKa	-3.46 ± 0.12 (Predicted)	[7][10][11][12]
Storage Temperature	2-8°C, Keep in dark place, Sealed in dry, Room Temperature	[7][8][9][10][11][12]

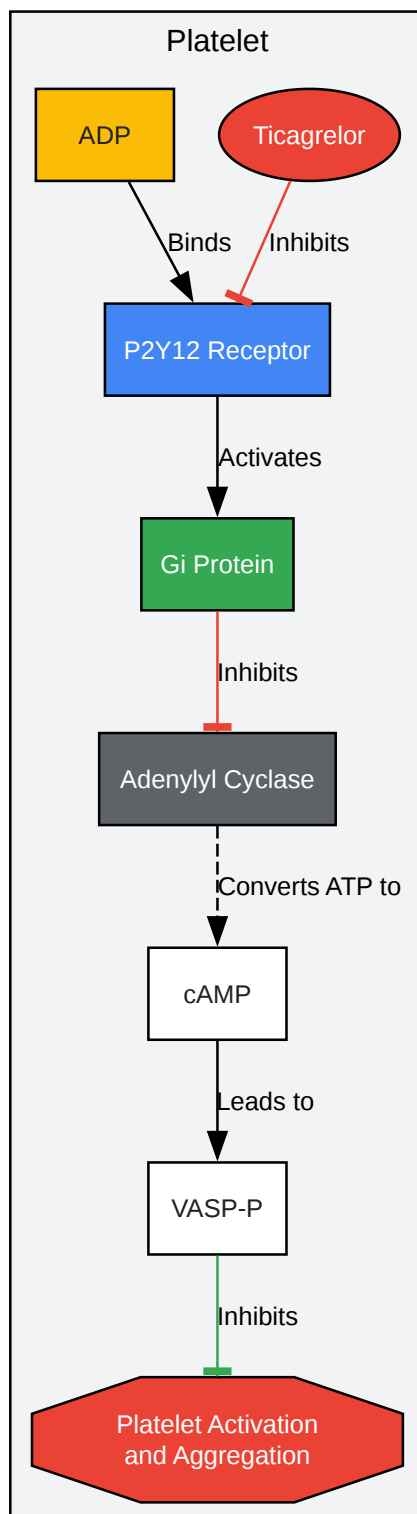
Applications in Drug Development

4,6-dichloro-2-(propylthio)pyrimidin-5-amine is a crucial intermediate in the synthesis of Ticagrelor[7][11][12]. Ticagrelor is an antiplatelet agent that functions as a reversible P2Y₁₂ receptor antagonist[7][11][12]. It is used to prevent platelets from aggregating and forming blood clots, which can lead to cardiovascular events such as heart attacks or strokes[7][12].

Role in the P2Y₁₂ Signaling Pathway

The end-product synthesized from **4,6-dichloro-2-(propylthio)pyrimidin-5-amine**, Ticagrelor, plays a significant role in inhibiting platelet activation. The diagram below illustrates the P2Y₁₂ signaling pathway and the inhibitory action of Ticagrelor.

P2Y12 Signaling Pathway Inhibition by Ticagrelor

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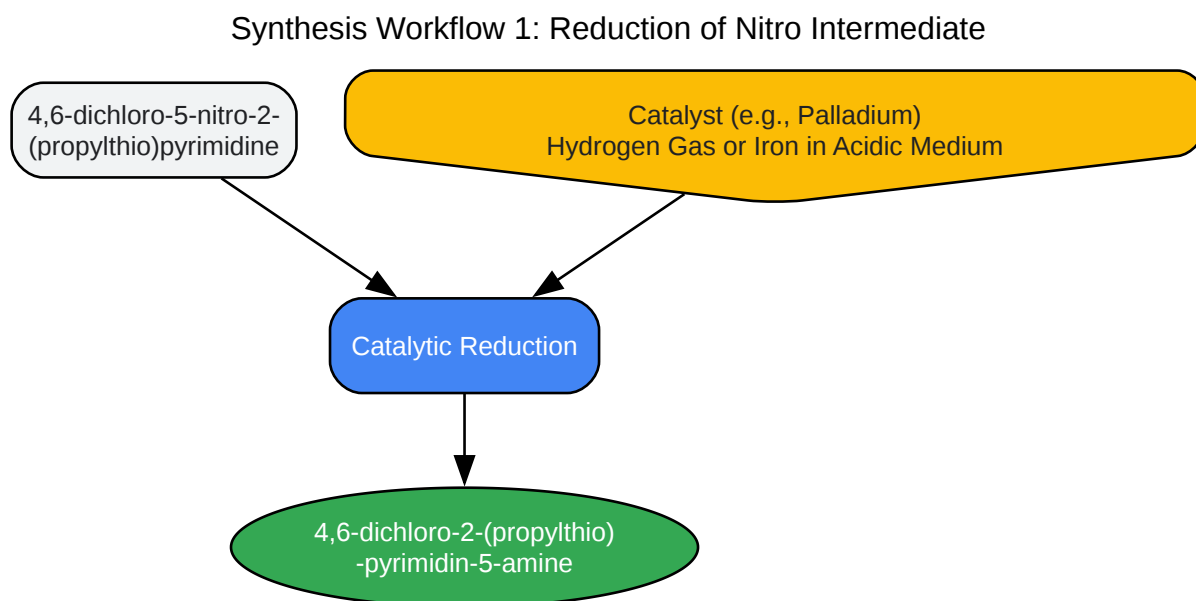
Caption: Inhibition of the P2Y12 receptor by Ticagrelor, preventing platelet activation.

Experimental Protocols: Synthesis

Several synthetic routes for **4,6-dichloro-2-(propylthio)pyrimidin-5-amine** have been reported. Below are two common methods.

Synthesis via Reduction of a Nitro Intermediate

This method involves the reduction of a nitropyrimidine precursor.



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Caption: Workflow for the synthesis via catalytic reduction.

Protocol:

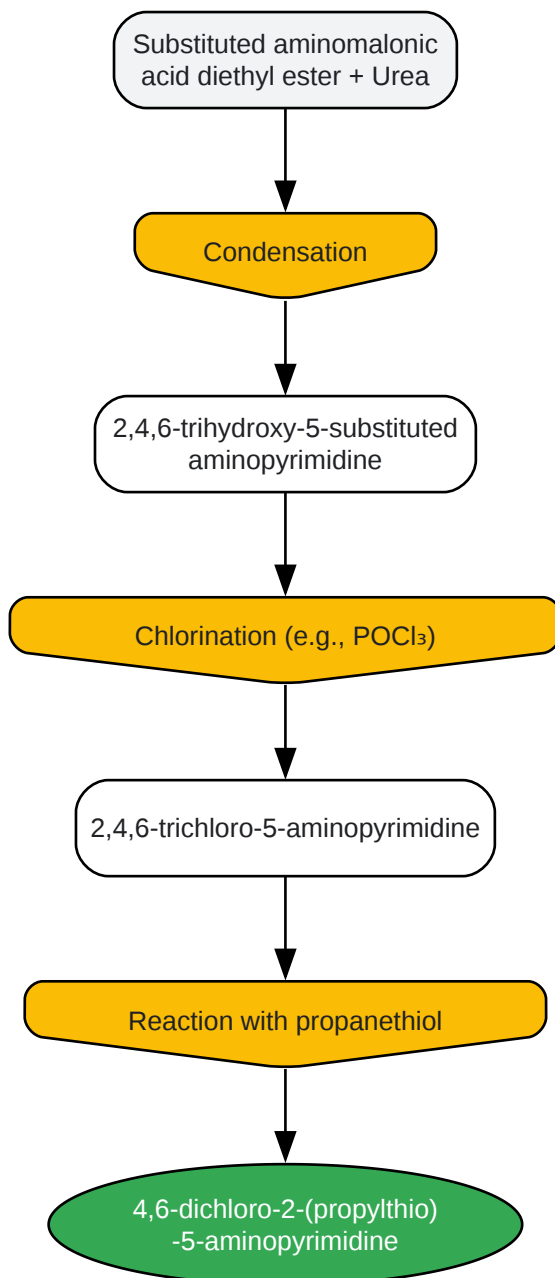
- **Dissolution:** 4,6-dichloro-5-nitro-2-propylsulfanyl-pyrimidine is dissolved in a suitable solvent such as tert-Butyl methyl ether in a stainless steel autoclave.[11][12]
- **Catalyst Addition:** A catalyst, such as a palladium-based catalyst, is introduced into the reaction vessel.[10]
- **Reduction:** The reduction of the nitro group to an amine is carried out using hydrogen gas under pressure or iron in an acidic medium.[10]

- Reaction Conditions: The reaction is typically performed at an elevated temperature (e.g., 65°C) and pressure (e.g., 10 bar).[\[12\]](#)
- Isolation: Upon completion of the reaction, the final product, **4,6-dichloro-2-(propylthio)pyrimidin-5-amine**, is isolated and purified.

Synthesis via Condensation and Chlorination

This alternative route involves the construction of the pyrimidine ring followed by chlorination.

Synthesis Workflow 2: Condensation and Chlorination



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Caption: Workflow for synthesis via condensation, chlorination, and substitution.

Protocol:

- Condensation: A condensation reaction is carried out between a substituted aminomalonic acid diethyl ester and urea to form 2,4,6-trihydroxy-5-substituted aminopyrimidine.[13]

- Chlorination: The resulting trihydroxy-pyrimidine is then subjected to a chlorination reaction, typically using phosphorus oxychloride (POCl_3), to yield 2,4,6-trichloro-5-aminopyrimidine. [13]
- Thiol Reaction: Finally, a reaction between 2,4,6-trichloro-5-aminopyrimidine and propanethiol is performed to introduce the propylthio group, yielding the desired product, **4,6-dichloro-2-(propylthio)pyrimidin-5-amine**. [13]

Safety and Handling

Based on available data, **4,6-dichloro-2-(propylthio)pyrimidin-5-amine** is harmful if swallowed and may cause skin and serious eye irritation. [1] It may also have long-lasting harmful effects on aquatic life. [1] Appropriate personal protective equipment should be worn when handling this compound, and it should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents. [10]

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